

Ethylhydrazine: A Versatile Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: Ethylhydrazine

Cat. No.: B1196685

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Ethylhydrazine has emerged as a crucial nucleophilic building block in organic synthesis, prized for its utility in constructing a variety of nitrogen-containing heterocyclic scaffolds. These scaffolds are central to the development of new pharmaceuticals, agrochemicals, and functional materials. This technical guide provides a comprehensive overview of **ethylhydrazine**'s properties, core reactivity, and its application in key synthetic transformations, complete with detailed experimental protocols and workflow visualizations.

Physicochemical Properties and Safe Handling

Ethylhydrazine is a reactive chemical typically supplied and handled as a more stable salt, such as the hydrochloride or oxalate salt.^[1] It is a toxic and potentially carcinogenic compound, necessitating stringent safety protocols.^{[2][3]}

Table 1: Physicochemical and Safety Data for **Ethylhydrazine** and its Salts

Property	Ethylhydrazine (Base)	Ethylhydrazine hydrochloride	Ethylhydrazine oxalate
CAS Number	624-80-6	18413-14-4	6629-60-3
Molecular Formula	C ₂ H ₈ N ₂	C ₂ H ₉ ClN ₂	C ₄ H ₁₀ N ₂ O ₄
Molecular Weight	60.10 g/mol	96.56 g/mol	150.13 g/mol
Appearance	Colorless liquid	White crystalline solid	White solid
Boiling Point	100°C @ 744 Torr[4]	-	-
Key Hazards	Toxic, Carcinogenic (Suspected), Skin Sensitizer.[3][5]	Harmful if swallowed/inhaled/in contact with skin.[3]	Harmful if swallowed/in contact with skin, Carcinogenic, Skin Sensitizer.[5]
Storage Conditions	-	Store at 2-8°C under dry conditions.[1]	Store in a cool, dry, well-ventilated place. [5]

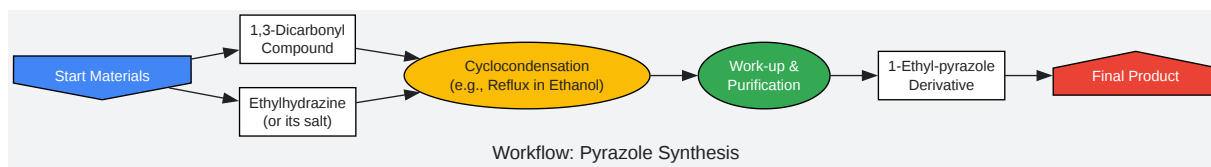
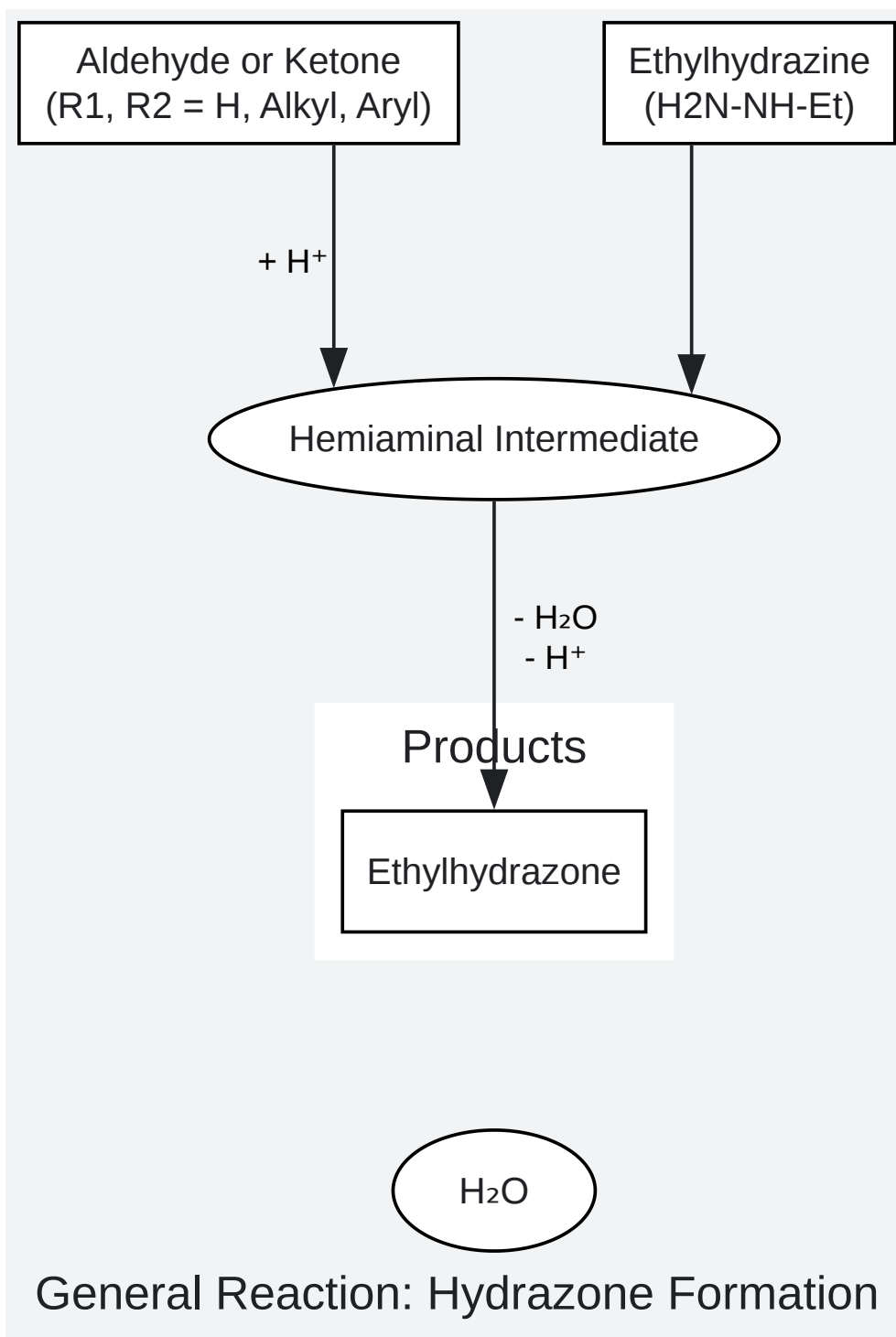
Table 2: Recommended Safety and Handling Procedures

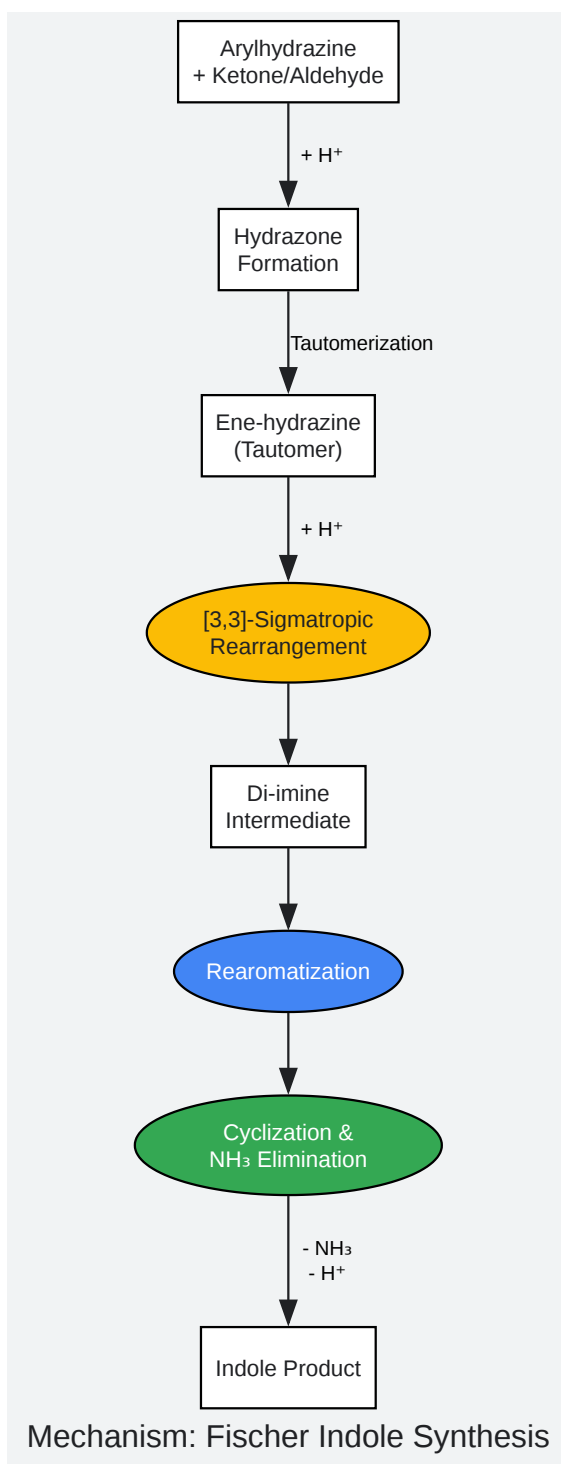
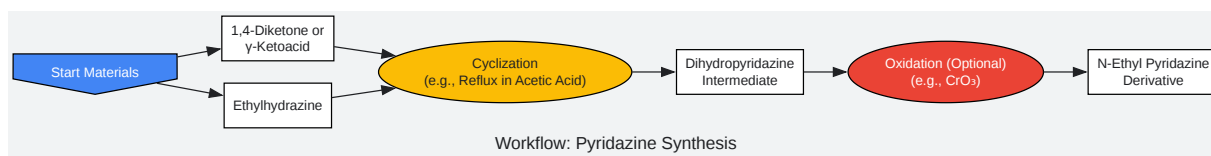
Precaution Category	Recommended Action
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves (e.g., nitrile), safety goggles or face shield, and a lab coat. Use a dust mask or respirator when handling solid forms.[3][6]
Engineering Controls	All manipulations should be performed in a well-ventilated chemical fume hood.[6]
Handling	Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area. Avoid formation of dust and aerosols.[5][6] Wash hands thoroughly after handling.[3]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated area. Store away from incompatible materials such as oxidizing agents.[5][6]
Spill & Disposal	For spills, absorb with an inert material (e.g., vermiculite, dry sand) and place in a sealed container for disposal as hazardous waste.[6] Follow local regulations for chemical waste disposal.[5]

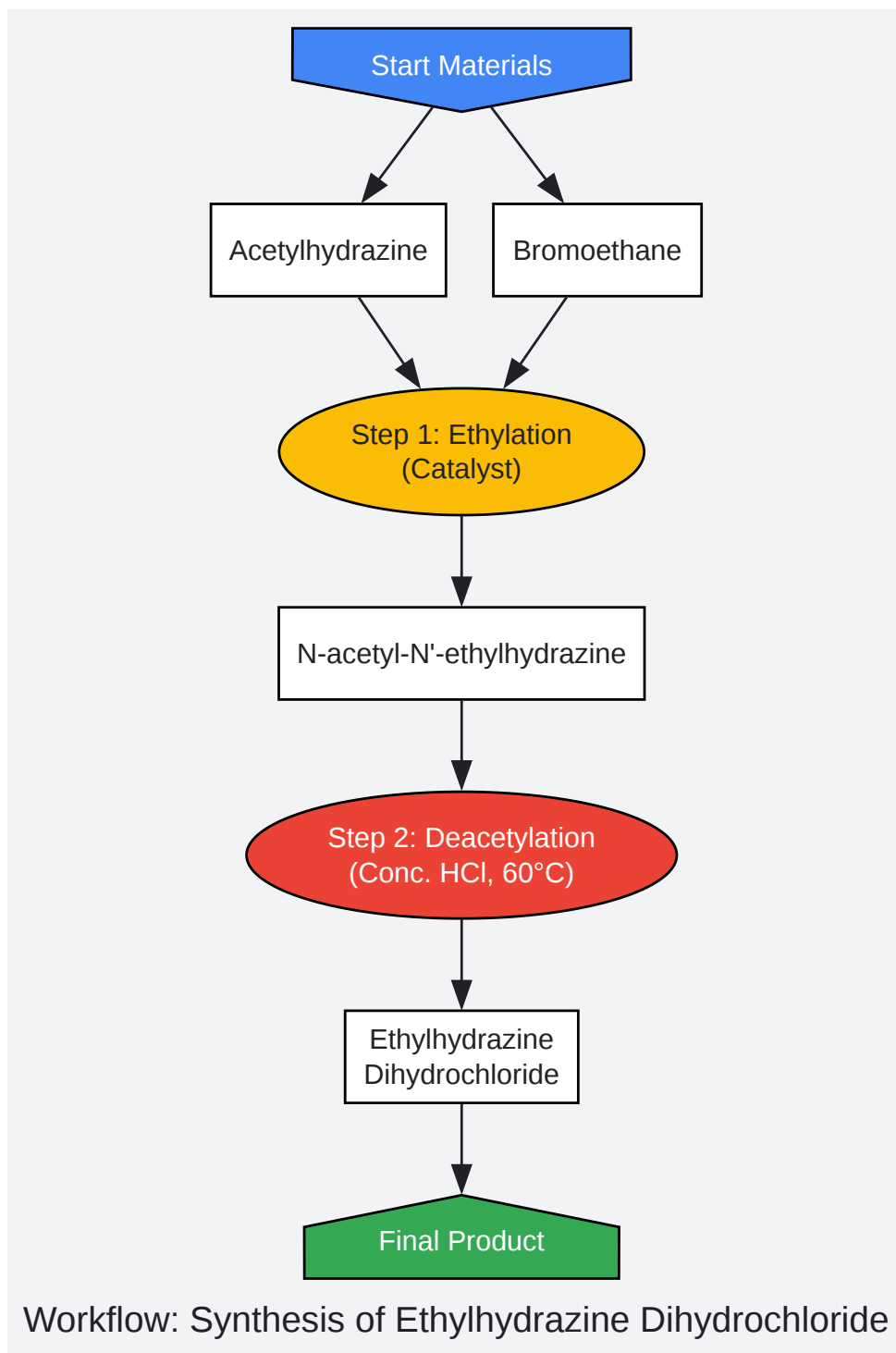
Core Reactivity and Applications in Heterocyclic Synthesis

The synthetic utility of **ethylhydrazine** is primarily derived from the nucleophilicity of its amino groups. Its reaction with electrophilic partners, particularly carbonyl compounds, serves as the foundation for constructing larger, more complex molecules.

The condensation of **ethylhydrazine** with aldehydes or ketones is a fundamental reaction that forms an ethylhydrazone. This reaction typically proceeds under mild, often acidic, conditions and is the initial step in many significant synthetic sequences, such as the Fischer indole synthesis.[7][8][9] The formation of the stable C=N bond is a high-yield process.[10]







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